

# Physical and chemical properties of 2-hydroxyhexanedioic acid

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-Hydroxyadipic acid

Cat. No.: B108492

[Get Quote](#)

## 2-Hydroxyhexanedioic Acid: A Comprehensive Technical Review

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the physical, chemical, and biological properties of 2-hydroxyhexanedioic acid. It is intended to be a valuable resource for researchers and professionals involved in drug development and metabolic studies. This document summarizes key data, outlines relevant experimental methodologies, and visualizes its primary metabolic pathway.

### Core Chemical and Physical Properties

2-Hydroxyhexanedioic acid, also known as **2-hydroxyadipic acid**, is an organic compound that plays a role in amino acid metabolism.<sup>[1][2]</sup> It is a derivative of adipic acid with a hydroxyl group at the alpha position.<sup>[1][3]</sup> The presence of this compound, particularly at elevated levels, is associated with the metabolic disorder 2-aminoadipic and 2-oxoadipic aciduria.<sup>[1][4]</sup>

All quantitative data for 2-hydroxyhexanedioic acid are summarized in the tables below for easy reference and comparison.

Table 1: Physical and Chemical Properties of 2-Hydroxyhexanedioic Acid

Property	Value	Source
IUPAC Name	2-hydroxyhexanedioic acid	[1][5]
Synonyms	2-Hydroxyadipic acid, $\alpha$ -Hydroxyadipic acid, (R)-2-HYDROXYADIPIC ACID, DL-2-Hydroxyadipic acid	[1][6][7]
Molecular Formula	C6H10O5	[6][7][8]
Molecular Weight	162.14 g/mol	[1][5][6]
Physical Description	Solid, typically a white or off-white crystalline solid.[1][7][9]	
CAS Number	18294-85-4 (for the racemate), 77252-44-9 (for the R-enantiomer)	[1][5][6][7]
Melting Point	151 °C	[9][10]
Boiling Point	401.6 °C at 760 mmHg (Predicted)	[9][10]
Solubility	Soluble in water and methanol. [9][10] Also soluble in DMF (2 mg/ml), DMSO (1 mg/ml), Ethanol (2 mg/ml), and PBS (pH 7.2, 5 mg/ml).[11]	
pKa (strongest acidic)	3.44 (Predicted)	[4]
LogP	-0.6 to -0.79 (Predicted)	[4][6]

## Spectral Data

The following table summarizes the available spectral data for the characterization of 2-hydroxyhexanedioic acid.

Table 2: Spectral Properties of 2-Hydroxyhexanedioic Acid

Data Type	Parameters and Key Features	Source
1H NMR	Varian, 500 MHz, in Water at pH 4.00. Key shifts (ppm): 1.63-1.80 (m), 2.37-2.40 (m), 4.11-4.13 (m).	[1]
Mass Spectrometry (GC-MS)	Key m/z fragments: 129.0, 171.0, 261.0.	[3]
Mass Spectrometry (LC-MS/MS)	Negative ion mode precursor [M-H] <sup>-</sup> at m/z 161.0455474. Key fragment ions at m/z 143.03604, 117.05557, 99.04487, 71.05001.	[3]
13C NMR, IR	While these are standard analytical techniques for structure elucidation, detailed public spectra with peak assignments for 2-hydroxyhexanedioic acid are not readily available in the reviewed literature. Researchers would need to perform these analyses to obtain this data.	

## Experimental Protocols

Detailed, step-by-step experimental protocols for the synthesis and analysis of 2-hydroxyhexanedioic acid are not extensively detailed in publicly available literature. However, based on existing research, the following sections outline the general methodologies that would be employed.

## Synthesis

A reported method for the synthesis of 2-hydroxyhexanedioic acid involves the catalytic oxidation of 2-hydroxycyclohexanone.

#### Methodology Overview:

- **Starting Material:** 2-hydroxycyclohexanone, which can be derived from both petroleum and biomass sources.
- **Oxidant:** Molecular oxygen.
- **Catalyst:** Heteropolyacids, with H4PVW11O40 reported to give the highest yield.
- **General Procedure:** The reaction involves the oxidation of 2-hydroxycyclohexanone in the presence of the heteropolyacid catalyst under an oxygen atmosphere. The reaction likely proceeds through the formation of 1,2-cyclohexanedione as an intermediate, which is then further oxidized to yield 2-hydroxyhexanedioic acid.
- **Purification:** While specific details are not provided, standard purification techniques for acidic compounds, such as crystallization or column chromatography, would likely be employed to isolate the final product.

## Analytical Methods

The analysis of 2-hydroxyhexanedioic acid, particularly in biological samples, is typically performed using chromatographic techniques coupled with mass spectrometry.

#### Gas Chromatography-Mass Spectrometry (GC-MS) Analysis:

- **Derivatization:** Due to its low volatility, 2-hydroxyhexanedioic acid requires derivatization prior to GC-MS analysis. This typically involves esterification of the carboxylic acid groups and silylation of the hydroxyl group to increase volatility.
- **Gas Chromatography:** A capillary column suitable for the separation of organic acids or fatty acid derivatives would be used. The temperature program would be optimized to ensure good separation from other metabolites.
- **Mass Spectrometry:** Electron ionization (EI) is commonly used, and the resulting mass spectrum will show characteristic fragment ions that can be used for identification and

quantification.

Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) Analysis:

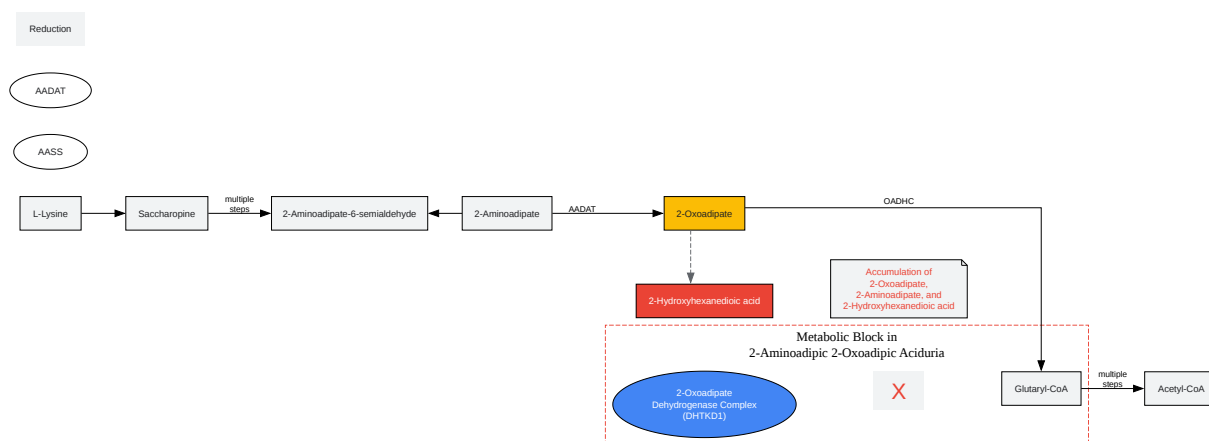
- **Chromatography:** Reversed-phase or HILIC chromatography can be used for the separation of 2-hydroxyhexanedioic acid from complex biological matrices. The mobile phase composition and gradient are optimized for retention and separation.
- **Mass Spectrometry:** Electrospray ionization (ESI) in negative ion mode is typically used to generate the deprotonated molecule  $[M-H]^-$ .
- **Tandem MS (MS/MS):** Collision-induced dissociation (CID) of the precursor ion generates specific product ions. Multiple reaction monitoring (MRM) of these transitions provides high selectivity and sensitivity for quantification.

## Biological Role and Metabolic Pathway

2-Hydroxyhexanedioic acid is an intermediate in the degradation pathway of the amino acids L-lysine and L-tryptophan.<sup>[7]</sup> An accumulation of 2-hydroxyhexanedioic acid, along with 2-aminoadipic acid and 2-oxoadipic acid, in urine and blood is a key diagnostic marker for the rare autosomal recessive metabolic disorder known as 2-aminoadipic and 2-oxoadipic aciduria.<sup>[1][4]</sup>

This disorder is caused by mutations in the DHTKD1 gene.<sup>[1][6]</sup> This gene encodes a component of the 2-oxoadipate dehydrogenase complex (OADHC), which is responsible for the oxidative decarboxylation of 2-oxoadipate to glutaryl-CoA.<sup>[6][7]</sup> A deficiency in this enzyme leads to a block in the metabolic pathway, resulting in the accumulation of upstream metabolites.

The following diagram illustrates the position of 2-hydroxyhexanedioic acid within the lysine degradation pathway and the metabolic block leading to 2-aminoadipic and 2-oxoadipic aciduria.



[Click to download full resolution via product page](#)

Caption: Lysine degradation pathway and the role of 2-hydroxyhexanedioic acid.

This guide serves as a foundational resource for understanding the core properties and biological significance of 2-hydroxyhexanedioic acid. Further research into detailed synthetic and analytical protocols is recommended for specific laboratory applications.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 2-Aminoadipic 2-Oxoadipic Aciduria: Symptoms, & Treatment [medicoverhospitals.in]
- 2. (2S)-2-hydroxy-hexanedioic acid(18294-85-4) 1H NMR spectrum [chemicalbook.com]
- 3. 2-Hydroxyadipic acid | C<sub>6</sub>H<sub>10</sub>O<sub>5</sub> | CID 193530 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Frontiers | Metabolite 2-aminoadipic acid: implications for metabolic disorders and therapeutic opportunities [frontiersin.org]
- 5. researchgate.net [researchgate.net]
- 6. DHTKD1 Mutations Cause 2-Aminoadipic and 2-Oxoadipic Aciduria - PMC [pmc.ncbi.nlm.nih.gov]
- 7. Alpha-aminoadipic and alpha-ketoadipic aciduria - Wikipedia [en.wikipedia.org]
- 8. 2-Hydroxyadipic acid | lookchem [lookchem.com]
- 9. Human Metabolome Database: 13C NMR Spectrum (1D, 125 MHz, H<sub>2</sub>O, experimental) (HMDB0000156) [hmdb.ca]
- 10. 2-Hydroxyhexanedioic Acid - Metabolite Database [metaboldb.princeton.edu]
- 11. NP-MRD: 13C NMR Spectrum (1D, 25 MHz, H<sub>2</sub>O, predicted) (NP0324698) [np-mrd.org]
- To cite this document: BenchChem. [Physical and chemical properties of 2-hydroxyhexanedioic acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b108492#physical-and-chemical-properties-of-2-hydroxyhexanedioic-acid]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)